

Technical Support Center: Territrem B-Induced Tremor Studies in Animals

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Compound of Interest

Compound Name: Territrem B

Cat. No.: B1682748

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **Territrem B**-induced tremors in animal studies.

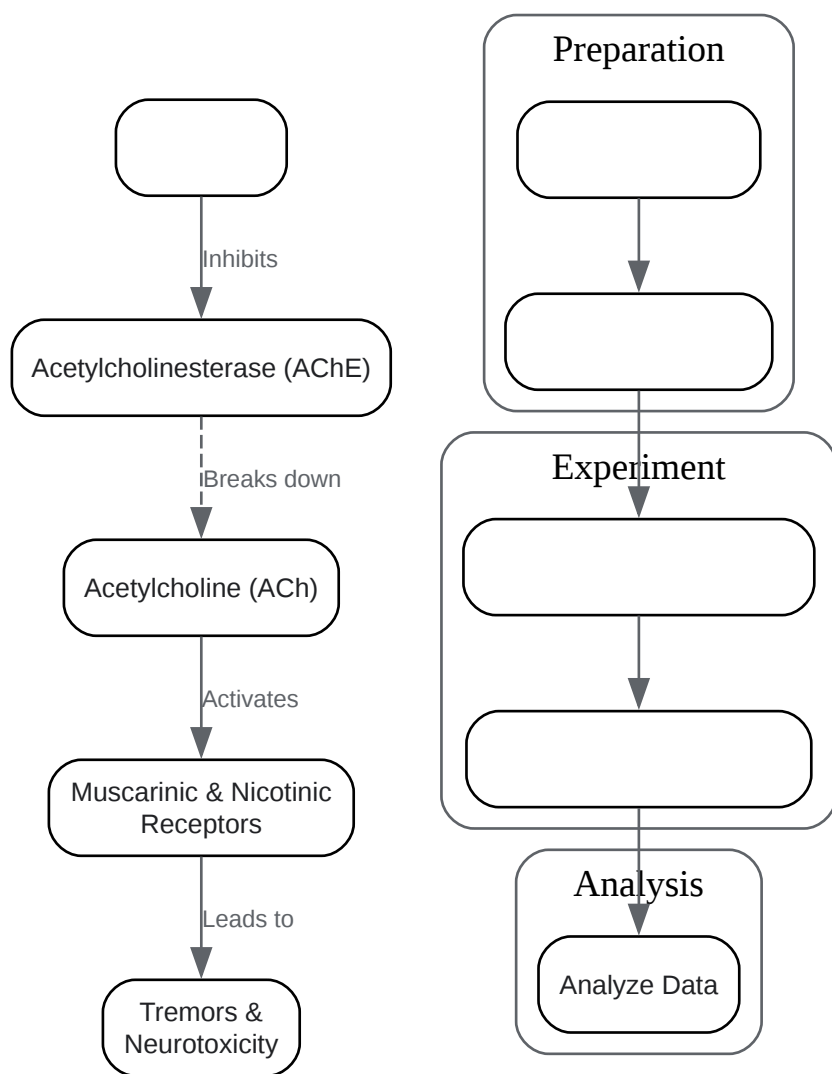
Frequently Asked Questions (FAQs)

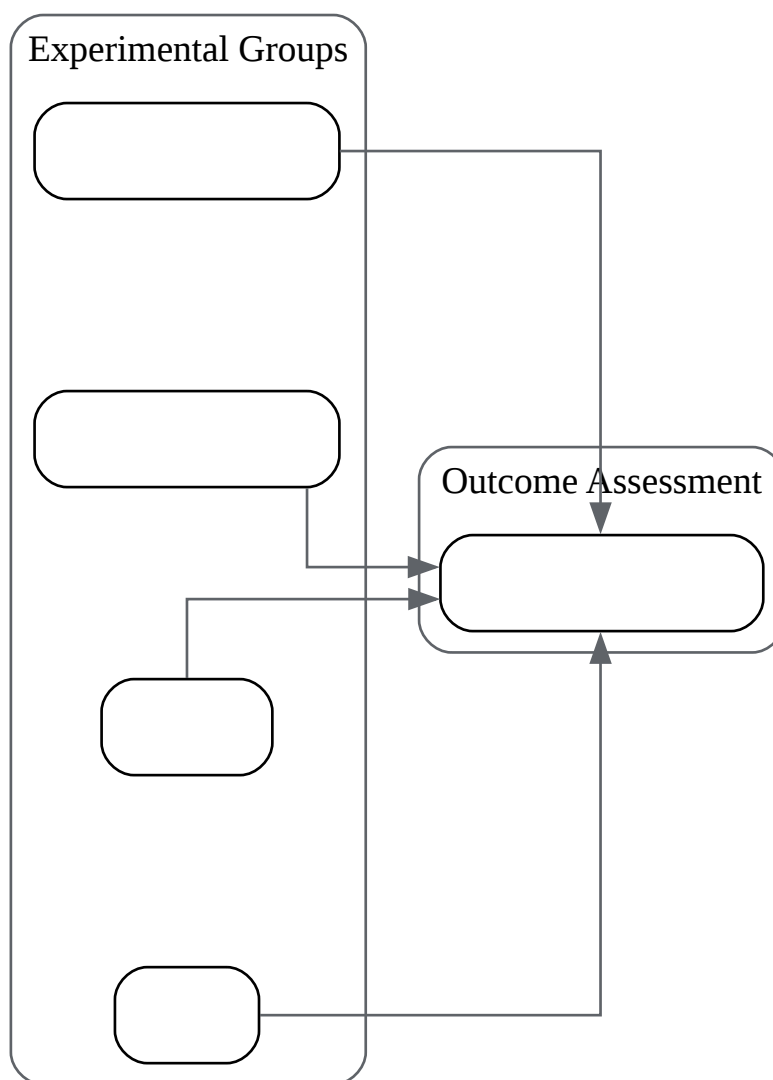
Q1: What is **Territrem B** and how does it induce tremors?

Territrem B is a mycotoxin produced by the fungus *Aspergillus terreus*. It induces tremors by acting as a potent, non-covalent, yet irreversible inhibitor of the enzyme acetylcholinesterase (AChE)[1]. This inhibition leads to an accumulation of the neurotransmitter acetylcholine at neuromuscular junctions and in the central nervous system, resulting in sustained muscle contractions and tremors.

Q2: What is the primary signaling pathway affected by **Territrem B**?

The primary signaling pathway disrupted by **Territrem B** is the cholinergic pathway due to the inhibition of acetylcholinesterase. This leads to hyperstimulation of muscarinic and nicotinic acetylcholine receptors.





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References

- 1. Territre B, a tremorgenic mycotoxin that inhibits acetylcholinesterase with a noncovalent yet irreversible binding mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]

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